

Essential Safety and Logistical Information for Handling Vaginidiol

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Compound of Interest

Compound Name: Vaginidiol

Cat. No.: B600773

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Vaginidiol is a coumarin derivative, a class of compounds that requires careful handling in a laboratory setting.[1] While a specific Safety Data Sheet (SDS) for **Vaginidiol** is not readily available in the public domain, safety protocols can be established by examining data from structurally related furanocoumarins, such as Angelicin and Psoralen.[2][3] **Vaginidiol** has been identified in plant species such as Angelica gigas Nakai and is noted for its potential biological activities.[4]

Chemical and Physical Properties

A summary of the known quantitative data for **Vaginidiol** is presented below.

Property	Value	Source
Chemical Formula	C ₁₄ H ₁₄ O ₅	[1]
Molecular Weight	262.26 g/mol	[1]
Purity	Min. 95%	[1]
CAS Number	62624-87-7	[1]

Personal Protective Equipment (PPE)

Based on the handling procedures for related coumarin compounds, the following personal protective equipment is essential to ensure the safety of laboratory personnel.[2][3]

Equipment	Specification	Purpose
Hand Protection	Chemical-resistant gloves (e.g., nitrile, neoprene)	To prevent skin contact.
Eye/Face Protection	Safety glasses with side-shields or goggles. A face shield may be necessary for splash hazards.	To protect eyes and face from splashes and dust.
Skin and Body Protection	Laboratory coat, long-sleeved clothing, and closed-toe shoes.	To prevent skin exposure.
Respiratory Protection	Use in a well-ventilated area. If dust or aerosols are generated, a NIOSH-approved respirator is recommended.	To avoid inhalation of dust or vapors.

Operational and Disposal Plans

A systematic approach to handling and disposal is critical to mitigate risks associated with **Vaginidiol**. The following procedural guidance is based on best practices for similar chemical compounds.[\[2\]](#)[\[3\]](#)

Receiving and Storage

- **Inspection:** Upon receipt, visually inspect the container for any damage or leaks.
- **Labeling:** Ensure the container is clearly labeled with the chemical name, concentration, and hazard information.
- **Storage:** Store in a tightly closed container in a cool, dry, and well-ventilated area away from incompatible materials.

Handling and Use

- **Ventilation:** All work with **Vaginidiol** should be conducted in a chemical fume hood to minimize inhalation exposure.

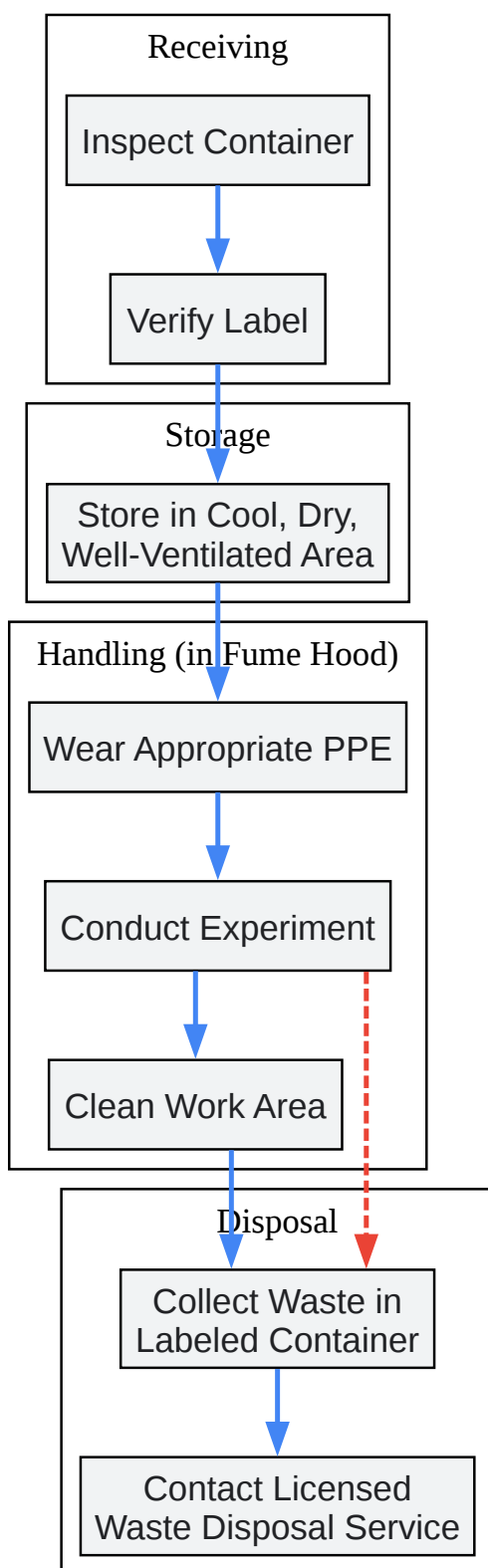
- Personal Hygiene: Avoid contact with skin, eyes, and clothing. Do not eat, drink, or smoke in the laboratory. Wash hands thoroughly after handling.
- Spill Management:
 - Minor Spills: In case of a small spill, wear appropriate PPE, absorb the spill with an inert material (e.g., vermiculite, sand), and place it in a sealed container for disposal.
 - Major Spills: For larger spills, evacuate the area and follow emergency procedures.

Disposal Plan

- Waste Collection: Collect all **Vaginidiol** waste, including contaminated materials, in a designated and properly labeled hazardous waste container.
- Disposal Method: Dispose of the chemical waste through a licensed professional waste disposal service.^{[2][3]} Do not dispose of it down the drain or in regular trash.
- Contaminated Packaging: Dispose of contaminated packaging as unused product.^{[2][3]}

Experimental Workflow

The following diagram illustrates the key steps in the safe handling of **Vaginidiol** from receipt to disposal.



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- To cite this document: BenchChem. [Essential Safety and Logistical Information for Handling Vaginidiol]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b600773#personal-protective-equipment-for-handling-vaginidiol>]

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